

(+)-Magnesium L-ascorbate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (+)-Magnesium L-ascorbate

Cat. No.: B12056246

[Get Quote](#)

An In-Depth Technical Guide to (+)-Magnesium L-ascorbate

Authored by a Senior Application Scientist

Introduction

(+)-Magnesium L-ascorbate is a unique molecule that holds significant interest for researchers and formulation scientists. It is a non-acidic, buffered salt of L-ascorbic acid (Vitamin C) and a bioavailable source of the essential mineral magnesium.^{[1][2]} Unlike L-ascorbic acid, which can cause gastric irritation in sensitive individuals, magnesium L-ascorbate provides a gentler alternative, enhancing its utility in dietary supplements and pharmaceutical formulations.^[2] Its improved stability and non-hygroscopic nature further distinguish it from its parent acid, offering distinct advantages in manufacturing and shelf life.^[3] This guide provides a comprehensive technical overview of its core properties, synthesis, applications, and analytical methodologies, designed for professionals in the scientific and drug development fields.

Core Physicochemical Properties

A precise understanding of a compound's fundamental properties is the cornerstone of all scientific application. **(+)-Magnesium L-ascorbate** is identified by a specific set of chemical descriptors that ensure its unambiguous identification and characterization in a laboratory or manufacturing setting.

Property	Value	Source(s)
CAS Number	15431-40-0	[4][5]
Molecular Weight	374.54 g/mol	[3][4][5][6]
Molecular Formula	C ₁₂ H ₁₄ MgO ₁₂	[3][4][5]
IUPAC Name	magnesium bis((2R)-2-[(1S)-1,2-dihydroxyethyl]-3-hydroxy-5-oxo-2H-furan-4-olate)	[4]
Synonyms	L(+) -Ascorbic acid magnesium salt, Vitamin C magnesium salt, Magnesium di-L-ascorbate	[1][3][4][7]
Appearance	White to off-white/faintly beige or yellow powder/granules	[1][3][6][7]
Solubility	Water-soluble	[6][8]

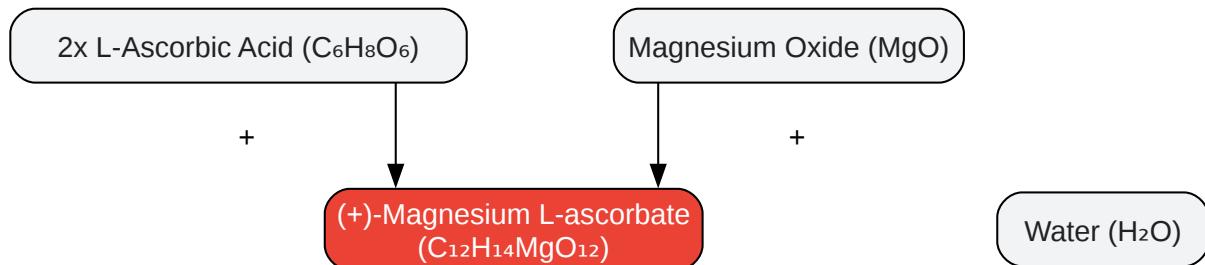
Synthesis and Chemical Structure

The synthesis of magnesium L-ascorbate is a straightforward acid-base neutralization reaction. This process is fundamental to creating its "buffered" or non-acidic characteristic.

Synthesis Pathway

The industrial production involves reacting L-ascorbic acid with a magnesium source, typically magnesium oxide or magnesium carbonate, in an aqueous solution.[1][2][9] The reaction neutralizes the acidic proton of ascorbic acid's enol group, forming the ascorbate salt.

The general reaction is as follows: 2 C₆H₈O₆ (L-Ascorbic Acid) + MgO (Magnesium Oxide) → Mg(C₆H₇O₆)₂ ((+)-Magnesium L-ascorbate) + H₂O

[Click to download full resolution via product page](#)

Caption: Synthesis of **(+)-Magnesium L-ascorbate**.

Causality of Reagent Choice

The selection of magnesium oxide or carbonate is based on efficiency and purity. These sources are readily available and react predictably with ascorbic acid, yielding the desired salt with minimal side products. The process results in a compound where two ascorbate anions are ionically bonded to a single magnesium cation (Mg^{2+}), as dictated by their respective charges.

Key Advantages in Formulation Science

The molecular structure of magnesium L-ascorbate directly translates to tangible benefits in drug development and nutraceuticals.

- **Reduced Acidity:** As a buffered salt, it does not contribute to gastric irritation, making it an ideal choice for acid-sensitive individuals who may not tolerate pure ascorbic acid.[1][2]
- **Enhanced Stability:** It is less prone to oxidation compared to L-ascorbic acid and is not hygroscopic (does not readily absorb moisture from the air).[3] This inherent stability simplifies manufacturing processes, improves the shelf life of the final product, and reduces the need for protective coatings or specialized packaging.
- **Dual Nutrient Source:** The compound delivers both Vitamin C and magnesium in a single, highly bioavailable molecule.[3][10] This synergy is particularly valuable, as magnesium itself plays a crucial role in hundreds of physiological processes, including those that metabolize Vitamin C.[7]

Applications in Research and Drug Development

The unique properties of **(+)-magnesium L-ascorbate** have led to its adoption in several high-value scientific applications.

Pharmaceutical and Nutraceutical Formulations

Magnesium L-ascorbate serves as a preferred active ingredient in high-quality dietary supplements.[\[7\]](#) Its primary functions include:

- Immune System Support: Vitamin C is well-established for its role in enhancing immune function.[\[2\]](#)[\[3\]](#)
- Collagen Synthesis: It contributes to the normal synthesis of collagen, which is vital for the health of skin, bones, teeth, and blood vessels.[\[1\]](#)
- Antioxidant Protection: As a potent antioxidant, it helps protect cells from oxidative stress.[\[1\]](#)[\[3\]](#)

In pharmaceutical formulations, it can also be used as a stabilizer or antioxidant excipient, protecting other active pharmaceutical ingredients (APIs) from oxidative degradation.[\[11\]](#)

Advanced Cell Culture Applications

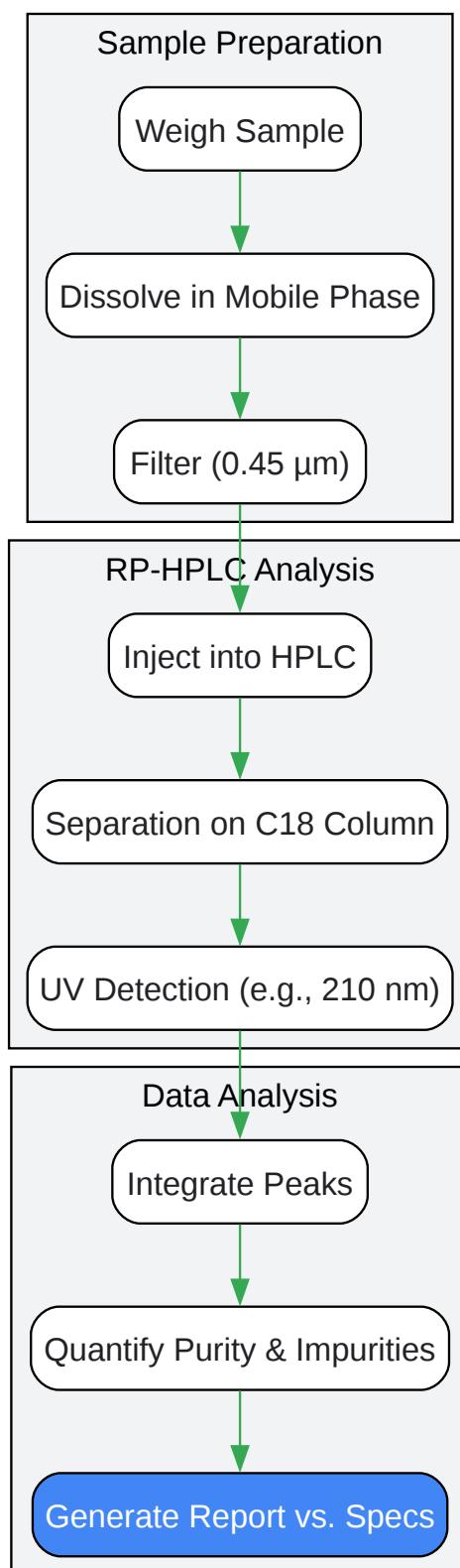
Vitamin C derivatives are critical components in cell culture media, particularly for the manufacturing of advanced therapy medicinal products (ATMPs).[\[12\]](#) L-Ascorbic acid 2-phosphate magnesium (a related derivative) is frequently used for this purpose, highlighting the importance of stable ascorbate forms in maintaining cellular health, promoting differentiation (e.g., of stem cells), and preventing oxidative damage in sensitive in vitro systems.[\[12\]](#)[\[13\]](#)

Methodologies for Quality Control and Analysis

Ensuring the purity, potency, and safety of **(+)-magnesium L-ascorbate** is paramount. This requires robust analytical methods and clearly defined quality specifications.

Analytical Workflow: Reversed-Phase HPLC

A reversed-phase high-performance liquid chromatography (RP-HPLC) method is a validated approach for the quality control of ascorbate derivatives.[12] This technique is ideal for separating the active compound from potential impurities.



[Click to download full resolution via product page](#)

Caption: Quality Control Workflow for **(+)-Magnesium L-ascorbate**.

Experimental Protocol: Purity Assay by RP-HPLC

This protocol is a representative method based on standard practices for analyzing ascorbate derivatives.[\[12\]](#)[\[13\]](#)

- Preparation of Mobile Phase: Prepare an aqueous mobile phase containing a suitable buffer (e.g., potassium phosphate) and adjust the pH to be slightly acidic (e.g., pH 2.5-3.0) with phosphoric acid. The acidic pH ensures that the ascorbate is in a consistent protonation state for reproducible retention.
- Standard Preparation: Accurately weigh approximately 25 mg of **(+)-Magnesium L-ascorbate** reference standard and dissolve in 25.0 mL of the mobile phase to create a 1 mg/mL stock solution.
- Sample Preparation: Accurately weigh approximately 25 mg of the test sample and prepare it in the same manner as the standard.
- Chromatographic Conditions:
 - Column: C18, 4.6 x 250 mm, 5 μ m particle size. A C18 column is chosen for its hydrophobic stationary phase, which effectively retains the polar ascorbate molecule in a reversed-phase system.
 - Mobile Phase: Isocratic elution with the prepared buffer.
 - Flow Rate: 1.0 mL/min.
 - Injection Volume: 10 μ L.
 - Detector: UV at 210 nm. This wavelength is selected for sensitive detection of the ascorbate molecule and its potential impurities.[\[12\]](#)
 - Column Temperature: 30°C. Maintaining a constant temperature ensures reproducible retention times.
- Analysis and Calculation: Inject the standard and sample solutions. The purity is determined by comparing the peak area of the main peak in the sample chromatogram to the total area of all peaks (Area Percent method).

Typical Quality Specifications

Manufacturers provide specifications to guarantee the quality of the material. The following table consolidates typical limits.

Test Parameter	Specification	Source(s)
Assay (Ascorbic Acid Content)	≥ 80.0%	[1][7]
Magnesium Content	6.1 - 6.6%	[1][7]
Water Content	≤ 5.0%	[1][7]
Lead (Pb)	≤ 1.0 ppm	[1]
Arsenic (As)	≤ 3.0 ppm	[1]
Cadmium (Cd)	≤ 5.0 ppm	[1]
Oxalate	Must pass test	[1][7]

Conclusion

(+)-Magnesium L-ascorbate is more than just a simple mixture of its components; it is a scientifically designed molecule that leverages chemical principles to enhance the stability, tolerability, and functionality of Vitamin C. Its well-defined physicochemical properties, coupled with its dual-nutrient bioavailability, make it a superior choice for advanced nutraceuticals, pharmaceuticals, and sensitive biological research applications. The robust analytical methods available for its quality control ensure that researchers and drug development professionals can rely on its purity and performance. As the demand for highly bioavailable and stable nutrient sources continues to grow, the role of **(+)-magnesium L-ascorbate** in health and science is set to expand.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 54682511, Magnesium Ascorbate.
- WBCIL (n.d.). Magnesium Ascorbate | Premium Pharmaceutical Excipient.
- De Malsche, W., et al. (2025). Quality Control of L-Ascorbic Acid 2-Phosphate Magnesium Using Reversed-Phase Liquid Chromatography. *Journal of Chromatographic Science*, 63(3).

- De Malsche, W., et al. (2024). Quality Control of L-Ascorbic Acid 2-Phosphate Magnesium Using Reversed-Phase Liquid Chromatography. ResearchGate.
- DrugBank (n.d.). Magnesium Ascorbate.
- Google Patents (n.d.). SU143029A1 - The method of obtaining the drug magnesium ascorbate.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. exsyncorp.com [exsyncorp.com]
- 2. pharmaexcipients.com [pharmaexcipients.com]
- 3. wbcil.com [wbcil.com]
- 4. Magnesium Ascorbate | C12H14MgO12 | CID 54682511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. scbt.com [scbt.com]
- 6. usbio.net [usbio.net]
- 7. jostchemical.com [jostchemical.com]
- 8. usbio.net [usbio.net]
- 9. SU143029A1 - The method of obtaining the drug magnesium ascorbate - Google Patents [patents.google.com]
- 10. cphi-online.com [cphi-online.com]
- 11. pharmaexcipients.com [pharmaexcipients.com]
- 12. Quality Control of L-Ascorbic Acid 2-Phosphate Magnesium Using Reversed-Phase Liquid Chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [(+)-Magnesium L-ascorbate CAS number and molecular weight]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12056246#magnesium-l-ascorbate-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com